

Technical Guide: Dipropoxy(dipropyl)silane

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Compound of Interest

Compound Name: *Dipropoxy(dipropyl)silane*

Cat. No.: *B15468136*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The chemical name "**Dipropoxy(dipropyl)silane**" is ambiguous and does not correspond to a specific, readily identifiable CAS number in chemical databases. This technical guide addresses the potential isomeric structures of this compound, provides data on related silane compounds, and outlines general experimental protocols for the synthesis and characterization of such molecules.

Structural Ambiguity and Isomerism

The name "**Dipropoxy(dipropyl)silane**" could refer to several isomers depending on the arrangement of the propyl and propoxy groups (n-propyl vs. isopropyl). The lack of a specific CAS number suggests that this compound is not commercially common.

To clarify the potential structures, the following diagram illustrates the possible isomers:

Caption: Possible isomers of **Dipropoxy(dipropyl)silane**.

Data on Related Silane Compounds

While no specific data exists for "**Dipropoxy(dipropyl)silane**," the following table summarizes information for structurally related and commercially available silane compounds. This data is provided for comparative purposes.

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
Dichlorodiisopropylsilane	7751-38-4	C ₆ H ₁₄ Cl ₂ Si	185.17	66 °C / 27 mmHg	1.026 (at 20 °C)
Diisopropyldimethoxysilane	18230-61-0	C ₈ H ₂₀ O ₂ Si	176.33	Store below +30°C	Not available
Triisopropylsilane	6485-79-6	C ₉ H ₂₂ Si	158.36	358 K / 4.7 kPa[1]	Not available
Di-isopropylaminosilane	908831-34-5	C ₆ H ₁₄ NSi	128.27[2]	Not available	Not available
Diethyldi-n-propylsilane	994-59-2	C ₁₀ H ₂₄ Si	Not available	Not available	Not available
Diaethyldipropyloxysilane	17985-18-1	C ₁₀ H ₂₄ O ₂ Si	204.38	Not available	Not available

General Experimental Protocols

Given the absence of specific literature for the target compound, this section provides a generalized workflow for the synthesis and characterization of a novel alkoxysilane, which is a valuable protocol for research and development.

3.1. Synthesis of Alkoxysilanes

A common method for synthesizing alkoxysilanes is the alcoholysis of a corresponding chlorosilane.[3]



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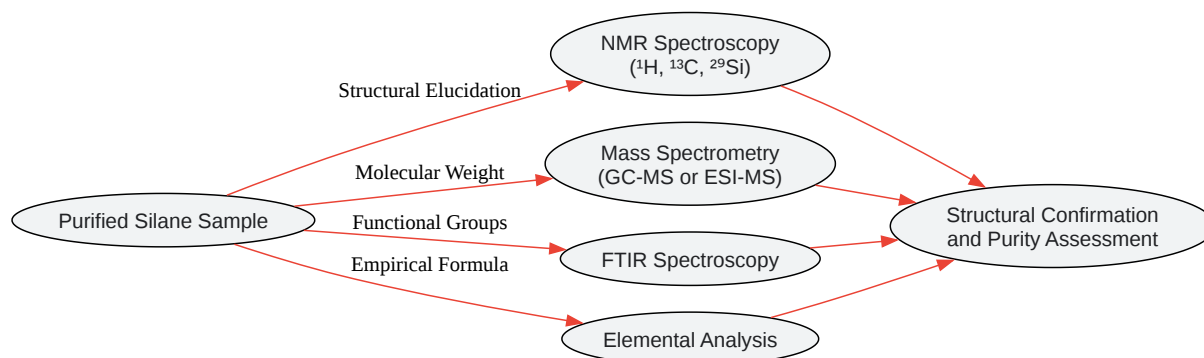
Caption: General workflow for alkoxysilane synthesis.

Detailed Methodology:

- **Reaction Setup:** A flame-dried, three-necked flask is equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- **Reagents:** The dichlorodipropylsilane isomer is dissolved in an anhydrous, non-polar solvent (e.g., toluene or hexane).
- **Alcoholysis:** The corresponding propanol isomer (n-propanol or isopropanol), mixed with a stoichiometric amount of a base (e.g., pyridine or triethylamine) to neutralize the HCl byproduct, is added dropwise to the silane solution at 0°C.
- **Reaction:** The mixture is allowed to warm to room temperature and stirred for several hours. The reaction progress can be monitored by Gas Chromatography (GC).
- **Workup:** The precipitated salt (e.g., pyridinium chloride) is removed by filtration. The solvent is then removed from the filtrate under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under vacuum to yield the desired **dipropoxy(dipropyl)silane** isomer.

3.2. Characterization of Organosilanes

The characterization of a newly synthesized organosilane is crucial to confirm its structure and purity.^{[4][5]}



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Caption: Workflow for organosilane characterization.

Detailed Methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: To determine the number and types of protons, confirming the structure of the alkyl and alkoxy groups.
 - ¹³C NMR: To identify the carbon skeleton of the molecule.
 - ²⁹Si NMR: To confirm the silicon environment.
- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the molecular weight and fragmentation pattern of the compound, as well as to assess its purity.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify characteristic functional group vibrations, such as Si-O-C and C-H bonds.
- Elemental Analysis: To determine the elemental composition (C, H, O, Si) and confirm the empirical formula.

Potential Applications in Research and Drug Development

While specific applications for "**Dipropoxy(dipropyl)silane**" are unknown, organosilanes, in general, have several applications in the biomedical field.[6] Their utility stems from their ability to act as versatile building blocks and surface modifiers.[6]

- **Surface Modification:** Alkoxysilanes are used to functionalize the surfaces of silica-based materials, such as nanoparticles and glass slides. This can be used to control surface properties like hydrophobicity or to attach bioactive molecules.
- **Drug Delivery:** Silica nanoparticles, often surface-modified with organosilanes, are explored as carriers for targeted drug delivery.[6]
- **Biomaterials:** Organosilanes are used in the synthesis of biocompatible materials and coatings for medical implants.
- **Coupling Agents:** They can act as coupling agents to link organic molecules to inorganic substrates, a technique used in the development of biosensors and diagnostic assays.[7]

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